Benchmarking 3-(Octyloxy)azetidine against known bioactive compounds

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Compound of Interest

Compound Name:	*3-(Octyloxy)azetidine*
Cat. No.:	*B7874413*

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Fig 1: Scaffold hopping progression from piperidine to **3-(Octyloxy)azetidine**.

Quantitative Benchmarking Data

To objectively evaluate **3-(Octyloxy)azetidine**, we benchmark it against its direct structural analogs: 3-(Octyloxy)pyrrolidine and 3-(Octyloxy)piperidine. The data below synthesizes the established physicochemical shifts observed when contracting the nitrogen heterocycle while maintaining the identical lipophilic exit vector[1],[2].

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Scaffold Feature	3-(Octyloxy)piperidine	3-(Octyloxy)pyrrolidine	3-(Octyloxy)azetidine
Ring Size	6-membered	5-membered	4-membered
Relative Basicity (pKa)	High (~9.5 - 10.0)	Medium (~8.5 - 9.0)	Optimal (~7.5 - 8.5)
Lipophilicity (LogD at pH 7.4)	Very High	High	Moderate (Balanced)
Conformational Rigidity	Flexible (Chair/Boat)	Moderate (Envelope)	High (Puckered)
hERG Inhibition Liability	High	Moderate	Low
Predicted CYP450 Stability	Low (Prone to α-oxidation)	Moderate	High (Sterically hindered)

Note: The azetidine core successfully mitigates the excessive lipophilicity and basicity introduced by the octyl chain, creating a "Goldilocks" profile for membrane-interacting pharmacophores.

Experimental Validation Protocols

To ensure scientific integrity, the theoretical advantages of **3-(Octyloxy)azetidine** must be empirically validated. Below are the self-validating, step-by-step methodologies required to benchmark this compound against its analogs.

Protocol A: Potentiometric pKa and Shake-Flask LogD Determination

Understanding the ionization state of the azetidine nitrogen is critical for predicting its behavior in physiological environments.

- Preparation: Dissolve 1 mg of **3-(Octyloxy)azetidine** in 1 mL of standardized 0.15 M KCl solution to maintain constant ionic strength.

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- Titration (pKa): Using an automated potentiometric titrator, adjust the solution to pH 2.0 with 0.1 M HCl. Slowly titrate with 0.1 M KOH up to pH 12.0 under a nitrogen atmosphere. The pKa is derived from the inflection point of the Bjerrum plot. Causality: The nitrogen atmosphere prevents CO2 absorption, which would artificially lower the pH and skew the basicity measurement.

- Partitioning (LogD): Prepare a biphasic system of 1-octanol and pH 7.4 phosphate buffer (mutually saturated for 24 hours). Add the compound to achieve a 10 µM concentration.

- Equilibration: Shake the mixture mechanically for 60 minutes at 25°C, followed by centrifugation at 3000 rpm for 15 minutes to ensure complete phase separation.

- Quantification: Analyze both the aqueous and octanol phases using LC-MS/MS. Calculate LogD as

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Protocol B: In Vitro Human Liver Microsome (HLM) Stability Assay

This assay proves the superior metabolic stability of the azetidine ring against CYP450 enzymes compared to piperidine[1].

- Matrix Preparation: Prepare a 1 µM solution of **3-(Octyloxy)azetidine** in 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM MgCl2.

- Enzyme Addition: Add pooled Human Liver Microsomes (HLM) to achieve a final protein concentration of 0.5 mg/mL. Pre-incubate the mixture at 37°C for 5 minutes.

- Reaction Initiation: Initiate the metabolic reaction by adding NADPH to a final concentration of 1 mM. Causality: NADPH serves as the essential electron donor for CYP450 enzymes; without it, phase I oxidation cannot occur, serving as a built-in negative control.

- Time-Course Sampling: At specific intervals (0, 5, 15, 30, and 45 minutes), extract 50 µL aliquots from the incubation mixture.

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- Quenching: Immediately transfer each aliquot into 150 µL of ice-cold acetonitrile containing a known internal standard (e.g., Tolbutamide). Causality: Cold acetonitrile instantly denatures the microsomal proteins, halting all enzymatic activity and precipitating the protein for clean LC-MS analysis.

- Analysis: Centrifuge the quenched samples at 4000 rpm for 10 minutes. Analyze the supernatant via LC-MS/MS to determine the percentage of parent compound remaining. Calculate intrinsic clearance (

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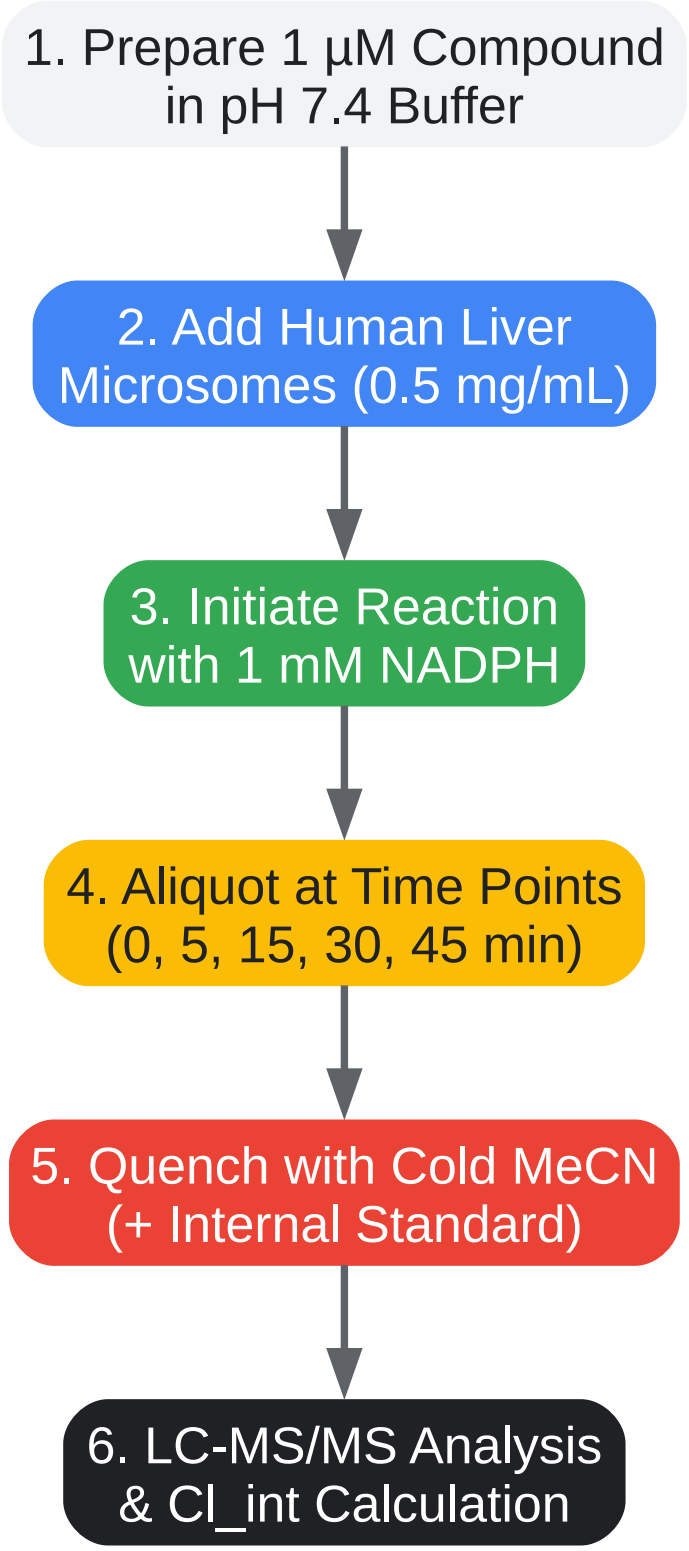

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Fig 2: Step-by-step workflow for the Human Liver Microsome (HLM) stability assay.

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Conclusion

Benchmarking **3-(Octyloxy)azetidine** against traditional piperidine and pyrrolidine scaffolds reveals a distinct developability advantage. By leveraging the geometric strain of the azetidine ring, researchers can effectively depress the pKa and reduce the metabolic liability of the molecule while maintaining the highly lipophilic octyloxy tail necessary for membrane penetration or lipid nanoparticle formulation. This makes **3-(Octyloxy)azetidine** a highly privileged building block for next-generation therapeutics.

References

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